

# An In-depth Technical Guide on (1-Methylhexyl)ammonium sulphate

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## Compound of Interest

Compound Name: (1-Methylhexyl)ammonium  
sulphate

Cat. No.: B12349352

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An Important Note on CAS Number Identification: The CAS number provided in the topic, 3595-14-0, is sparsely documented and often conflicts with more extensive chemical databases. The preponderance of scientific literature and commercial chemical data indicates that the compound commonly known as **(1-Methylhexyl)ammonium sulphate**, or more formally as Tuaminoheptane sulfate, is correctly identified by the CAS number 6411-75-2. This guide will focus on the substantial body of research associated with CAS number 6411-75-2, as it aligns with the chemical name provided and allows for a comprehensive technical overview as requested.

## Introduction

**(1-Methylhexyl)ammonium sulphate**, systematically known as bis(heptan-2-amine) sulfate and widely referred to as Tuaminoheptane sulfate, is a sympathomimetic amine. Historically, it has been utilized primarily as a nasal decongestant due to its vasoconstrictive properties.<sup>[1][2]</sup> Its stimulant effects have also led to its inclusion on the World Anti-Doping Agency's list of prohibited substances.<sup>[1]</sup> This technical guide provides a detailed overview of the physicochemical properties, synthesis, analytical methods, pharmacology, and key experimental protocols related to Tuaminoheptane sulfate, intended for researchers, scientists, and professionals in drug development.

## Physicochemical Properties

Tuaminoheptane sulfate is the salt formed from two equivalents of the aliphatic primary amine, 2-aminoheptane (also known as 1-methylhexylamine), and one equivalent of sulfuric acid. The free base, 2-aminoheptane, is a volatile liquid at room temperature. The sulfate salt is a more stable, water-soluble crystalline solid, making it suitable for pharmaceutical formulations.[3]

Property	Value	Reference
Chemical Name	bis(heptan-2-amine); sulfuric acid	[4]
Synonyms	Tuaminoheptane sulfate, 2-Aminoheptane sulfate	[4]
CAS Number	6411-75-2	[4]
Molecular Formula	C <sub>14</sub> H <sub>36</sub> N <sub>2</sub> O <sub>4</sub> S	[5]
Molecular Weight	328.51 g/mol	[5]
Appearance	Crystalline solid	General knowledge
Solubility	Readily soluble in water	[3]
pKa (of 2-aminoheptane)	10.7 (at 19°C)	[3]

## Synthesis and Manufacturing

The synthesis of Tuaminoheptane sulfate involves a two-step process: the synthesis of the free base, 2-aminoheptane, followed by its conversion to the sulfate salt.

### 3.1 Synthesis of 2-Aminoheptane via Reductive Amination

A common and efficient method for the synthesis of 2-aminoheptane is the reductive amination of heptan-2-one.[6][7] This one-pot reaction involves the formation of an imine intermediate from the ketone and an amine source (e.g., ammonia), which is then reduced in situ to the corresponding amine.

Experimental Protocol: Reductive Amination of Heptan-2-one

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve heptan-2-one in a suitable solvent such as methanol or ethanol.
- **Amine Source:** Add a source of ammonia, such as ammonium acetate or a solution of ammonia in methanol.
- **Reducing Agent:** Slowly add a reducing agent. Sodium cyanoborohydride ( $\text{NaBH}_3\text{CN}$ ) is often preferred as it is selective for the iminium ion over the ketone, minimizing side reactions.<sup>[7]</sup> Sodium borohydride ( $\text{NaBH}_4$ ) can also be used, sometimes in the presence of an acid catalyst.<sup>[8][9]</sup>
- **Reaction Conditions:** The reaction is typically stirred at room temperature for several hours to overnight. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Work-up and Purification:** Upon completion, the reaction is quenched by the addition of water. The pH is adjusted to be basic to ensure the amine is in its free base form. The aqueous layer is then extracted with an organic solvent (e.g., diethyl ether or dichloromethane). The combined organic layers are dried over an anhydrous salt (e.g., sodium sulfate), filtered, and the solvent is removed under reduced pressure. The resulting crude 2-aminoheptane can be purified by distillation.

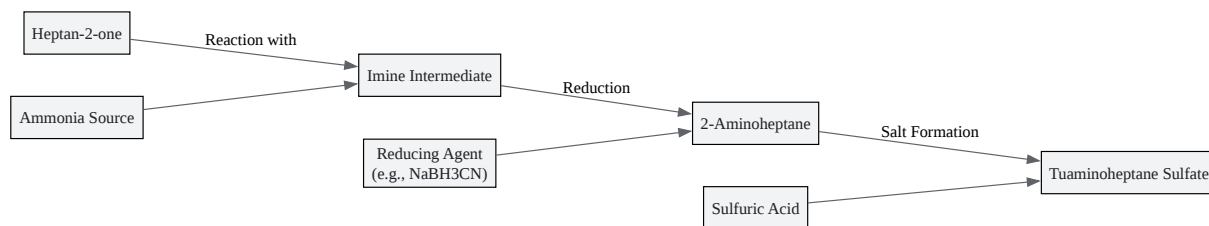
### 3.2 Formation of Tuaminoheptane Sulfate

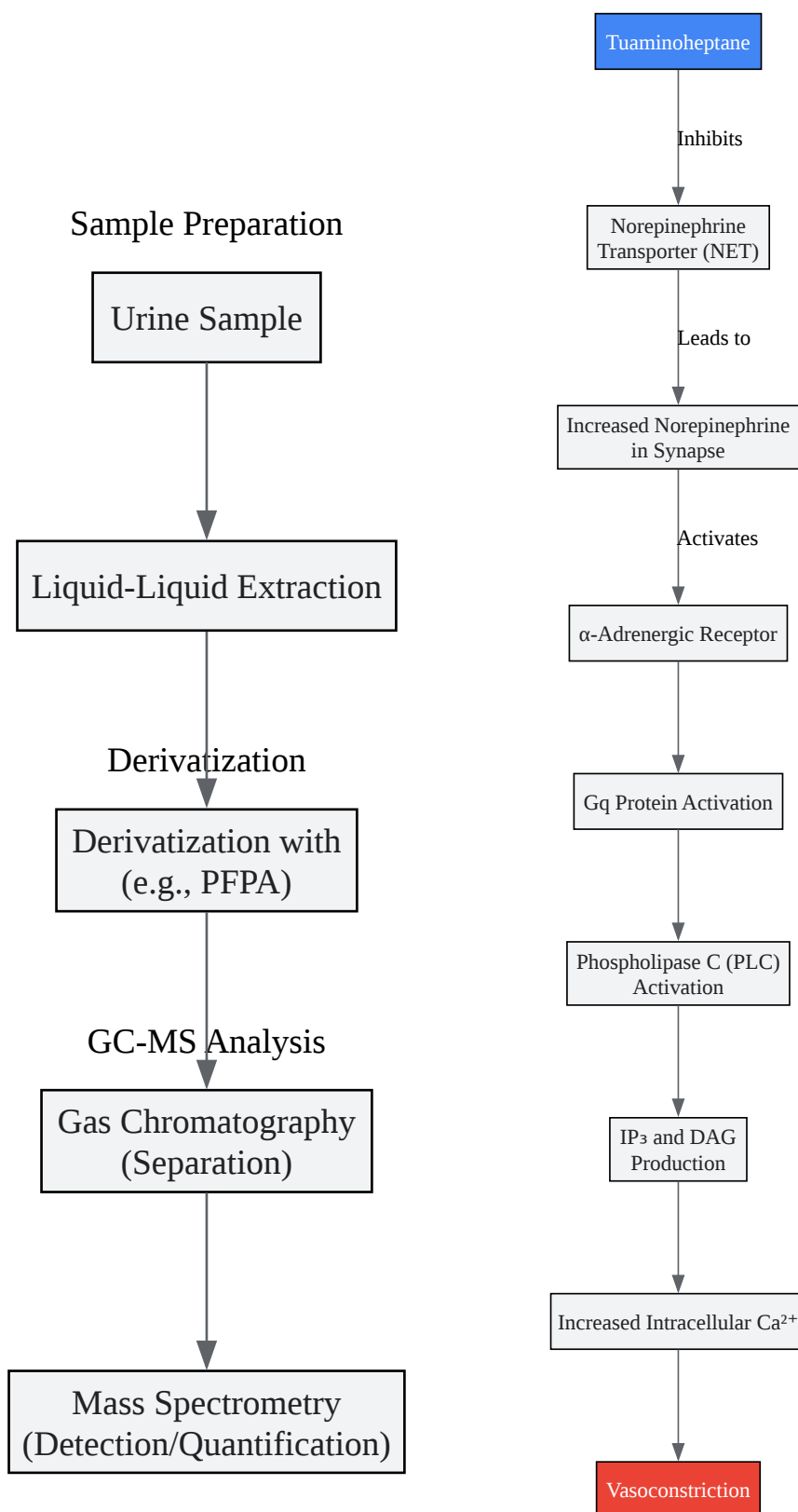
The purified 2-aminoheptane free base is then converted to its sulfate salt to improve its stability and solubility for pharmaceutical applications.

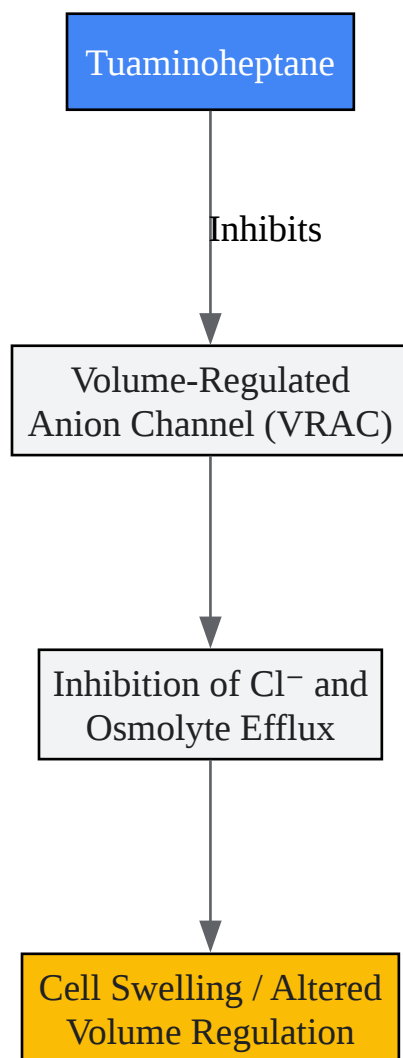
#### Experimental Protocol: Salt Formation

- **Dissolution:** Dissolve the purified 2-aminoheptane in a suitable organic solvent, such as ethanol or isopropanol.
- **Acid Addition:** Slowly add a stoichiometric amount of sulfuric acid ( $\text{H}_2\text{SO}_4$ ) (one mole of sulfuric acid for every two moles of 2-aminoheptane) to the solution while stirring. The addition is often done dropwise and the mixture may be cooled in an ice bath to control any exothermic reaction.

- Precipitation and Isolation: The Tuaminoheptane sulfate salt will precipitate out of the solution. The precipitation can be encouraged by cooling the mixture.
- Purification: The precipitated solid is collected by filtration, washed with a small amount of cold solvent to remove any impurities, and then dried under vacuum to yield the final product.







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